

Enhancing the solubility of (Z)-Azoxystrobin for in-vitro experiments

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Compound of Interest

Compound Name: (Z)-Azoxystrobin

Cat. No.: B601239

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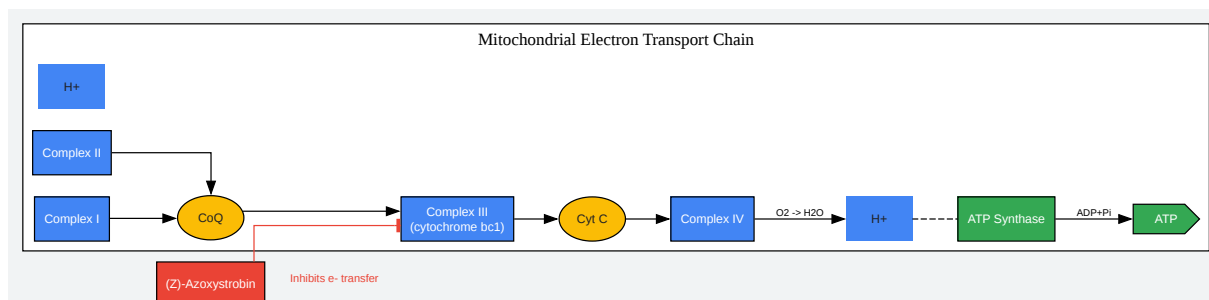
Technical Support Center: (Z)-Azoxystrobin In-Vitro Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in enhancing the solubility of **(Z)-Azoxystrobin** for in-vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is **(Z)-Azoxystrobin** and what is its primary mechanism of action?

(Z)-Azoxystrobin is a broad-spectrum fungicide belonging to the strobilurin class.^[1] Its primary mechanism of action is the inhibition of mitochondrial respiration by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III).^{[2][3]} This blockage disrupts the electron transport chain, ultimately preventing the synthesis of ATP, which is essential for cellular energy.^{[1][2]}



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Caption: Mechanism of action of **(Z)-Azoxystrobin** in the electron transport chain.

Q2: What is the solubility of **(Z)-Azoxystrobin** in common laboratory solvents?

(Z)-Azoxystrobin is characterized by its low solubility in water (6 mg/L at 20°C) but is soluble in various organic solvents.^{[1][4]} This property is critical when preparing stock solutions for in-vitro assays.

Solvent	Solubility (g/L at 20°C)	Reference
Water	0.006	[4]
Hexane	0.057	[2][5]
n-Octanol	1.4	[2][5]
Methanol	20	[2][5]
Toluene	55	[2][5]
Acetone	86	[2][5]
Ethyl Acetate	130	[2][5]
Acetonitrile	340	[2][5]
Dichloromethane	400	[2][5]

Q3: How should I prepare a stock solution of **(Z)-Azoxystrobin**?

Due to its poor aqueous solubility, a concentrated stock solution should first be prepared in an appropriate organic solvent. Dimethyl sulfoxide (DMSO) is a common choice for in-vitro studies.

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

- Calculate Required Mass: The molecular weight of **(Z)-Azoxystrobin** is 403.4 g/mol [2]. To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 403.4 \text{ g/mol} = 0.004034 \text{ g} = 4.034 \text{ mg}$.
- Weigh Compound: Accurately weigh approximately 4.034 mg of **(Z)-Azoxystrobin** powder in a microcentrifuge tube.
- Dissolve in DMSO: Add 1 mL of high-purity, sterile DMSO to the tube.
- Ensure Complete Dissolution: Vortex the solution thoroughly until all solid particles have dissolved. The solution should be clear.

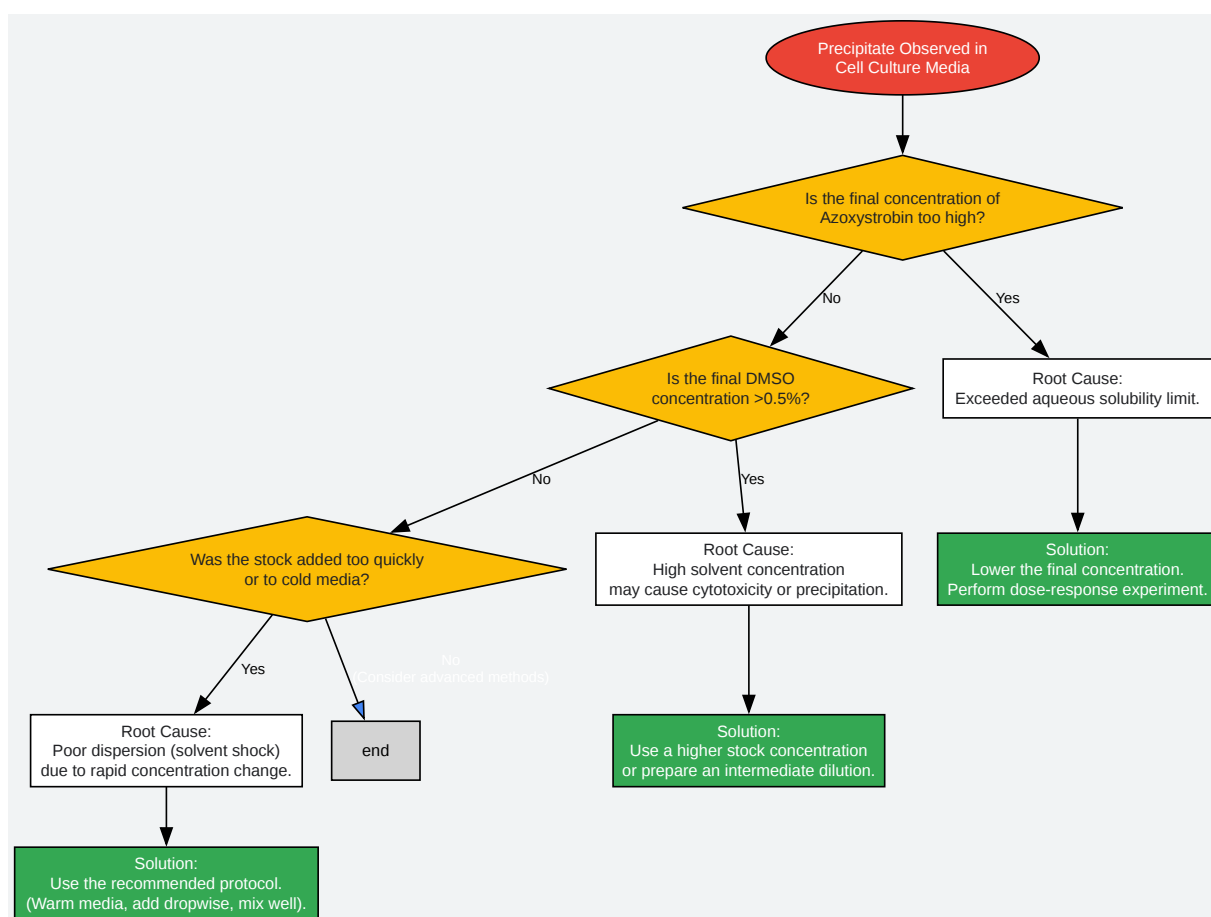
- **Storage:** Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles, which can promote precipitation.

Q4: Why does my **(Z)-Azoxystrobin** precipitate when I add it to my cell culture medium?

Precipitation upon addition to aqueous solutions like cell culture media is the most common issue. This phenomenon, often called "solvent shock," occurs because the compound is forced from a solvent in which it is highly soluble (e.g., DMSO) into an aqueous environment where its solubility is extremely low. The final concentration of the organic solvent and the compound itself in the media are critical factors.

Troubleshooting Guide: Preventing Precipitation in Aqueous Media

This guide provides a logical workflow to diagnose and solve precipitation issues when preparing working solutions of **(Z)-Azoxystrobin** for your experiments.

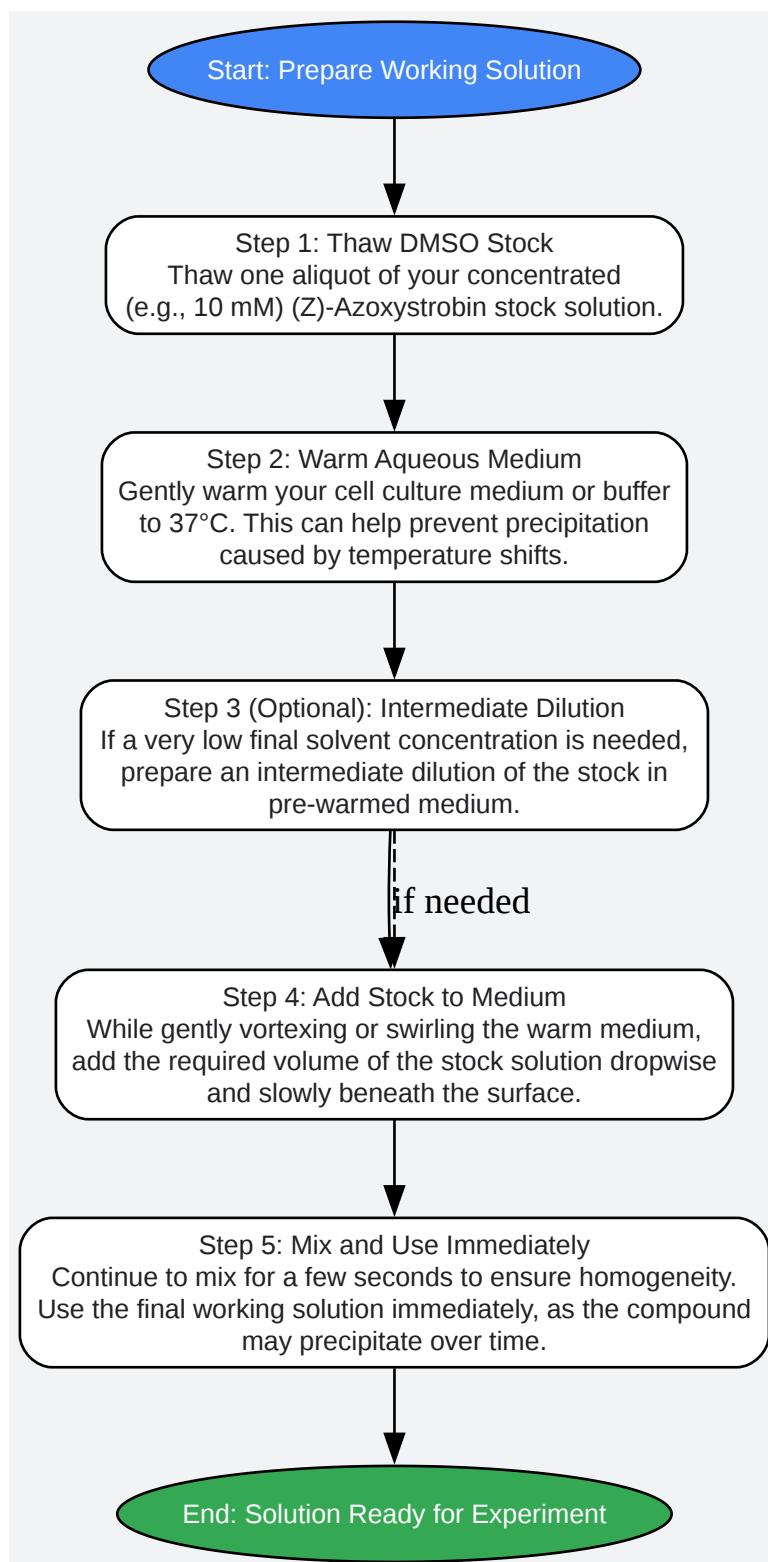


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Caption: A logical workflow for troubleshooting **(Z)-Azoxystrobin** precipitation.

Recommended Protocol for Preparing Working Solutions

This protocol minimizes the risk of precipitation by controlling the dilution process.



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Caption: Workflow for preparing aqueous working solutions of **(Z)-Azoxystrobin**.

Advanced Solubility Enhancement Strategies

If precipitation persists despite following the recommended protocols, consider these advanced techniques:

- **Use of Co-solvents:** Employing a mixture of water-miscible solvents can increase the solubility of a compound compared to a single solvent.[3][6] For example, a formulation might include PEG300 and Tween-80 in addition to DMSO.[3]
- **Surfactants:** Surfactants can increase solubility by forming micelles that encapsulate the hydrophobic drug molecules.[7][8] Non-ionic surfactants like Tween-80 are commonly used.[3]
- **Nanosuspensions:** This technology reduces the particle size of the drug to the nanometer range, which can significantly improve the dissolution rate and apparent solubility.[7][9] This is an advanced formulation approach typically requiring specialized equipment.[9]

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